

# A Comparative Analysis of Barium Chloride from Leading Chemical Suppliers

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## Compound of Interest

Compound Name: *Barium chloride dihydrate*

Cat. No.: *B8817248*

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For researchers, scientists, and professionals in drug development, the purity and consistency of chemical reagents are paramount. This guide provides an objective comparison of Barium Chloride ( $\text{BaCl}_2$ ) from various suppliers, supported by experimental data and detailed analytical protocols to aid in the selection of the most suitable product for your specific application.

Barium chloride is a key inorganic compound utilized in a wide array of laboratory and industrial processes. Its applications range from a precipitating agent for sulfates in analytical chemistry to a component in the manufacturing of pigments, and as a precursor for other barium compounds in materials science and pharmaceutical development. The performance of Barium Chloride in these applications is directly influenced by its purity and the presence of specific impurities. This comparative study examines different grades of Barium Chloride from prominent suppliers to highlight the variations in their chemical profiles.

## Comparative Data of Barium Chloride Products

The following tables summarize the guaranteed specifications for different grades of Barium Chloride from various suppliers. This data has been compiled from publicly available Certificates of Analysis and product specification sheets.

## Barium Chloride Dihydrate ( $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ ) - ACS Reagent Grade

Parameter	Supplier A (Sigma-Aldrich)	Supplier B (Thermo Fisher Scientific)	Supplier C (Carolina Biological Supply)
Assay (as BaCl <sub>2</sub> ·2H <sub>2</sub> O)	≥99.0%	≥99.0%	ACS Grade
pH of 5% Solution at 25°C	5.2 - 8.2	5.0 - 8.0	Not Specified
Insoluble Matter	≤0.005%	≤0.005%	Not Specified
Loss on Drying (150°C)	14.0 - 16.0%	14.0 - 16.0%	Not Specified
Calcium (Ca)	≤0.05%	Not Specified	Not Specified
Strontium (Sr)	≤0.1%	Not Specified	Not Specified
Potassium (K)	≤0.0025%	Not Specified	Not Specified
Sodium (Na)	≤0.005%	Not Specified	Not Specified
Iron (Fe)	≤2 ppm	Not Specified	Not Specified
Heavy Metals (as Pb)	≤5 ppm	≤5 ppm	Not Specified

## Barium Chloride, Anhydrous (BaCl<sub>2</sub>) - High Purity Grades

Parameter	Supplier D (Sigma-Aldrich)	Supplier E (Noah Chemicals)	Supplier F (Thomas Scientific/Alfa Aesar)
Purity (Trace Metals Basis)	99.999%	99.999%	99.998%
Total Metal Impurities	≤15.0 ppm	Not Specified	≤20 ppm
Form	Powder and chunks	-10 mesh spheres	Powder, may contain small lumps
Specific Impurity Data	Available on Certificate of Analysis	Inquire for specific lot analysis	Inquire for specific lot analysis

## Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of Barium Chloride quality. The following are standard protocols for key analytical tests.

### Assay of Barium Chloride by Complexometric EDTA Titration

This method determines the purity of Barium Chloride by titrating the barium ions with a standardized solution of ethylenediaminetetraacetic acid (EDTA).

Protocol:

- Sample Preparation: Accurately weigh approximately 0.8 g of the Barium Chloride sample and dissolve it in 200 mL of deionized water.
- Acidification: While stirring, add 2.0 mL of 6 M hydrochloric acid.
- Initial EDTA Addition: From a 50 mL burette, add 25.0 mL of a standardized 0.1 M EDTA volumetric solution.
- Buffering and Indicator Addition: Add 100 mL of methanol and 25 mL of ammonium hydroxide to raise the pH. Add approximately 80-100 mg of a metalphthalein-screened

indicator.[\[1\]](#)

- Titration: Immediately continue the titration with the 0.1 M EDTA solution until the color changes from violet to a clear, colorless endpoint.[\[1\]](#) The color change is gradual.
- Calculation: One milliliter of 0.1 M EDTA is equivalent to 0.02443 g of BaCl<sub>2</sub>·2H<sub>2</sub>O.[\[1\]](#)

## Determination of Strontium Impurity by Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES)

ICP-AES is a sensitive technique for quantifying trace metal impurities like strontium.

Protocol:

- Standard Preparation: Prepare a series of calibration standards of strontium in a matrix that matches the sample solution (e.g., dilute hydrochloric acid).
- Sample Digestion: Accurately weigh a sample of Barium Chloride and dissolve it in a suitable solvent, typically dilute high-purity nitric or hydrochloric acid.
- Instrumental Analysis: Introduce the prepared sample and standards into the ICP-AES instrument. The instrument aspirates the solution, creating an aerosol that is transported to the plasma torch.
- Data Acquisition: The high-temperature plasma excites the atoms of the elements in the sample, causing them to emit light at characteristic wavelengths. The intensity of the emitted light is proportional to the concentration of the element.
- Quantification: A calibration curve is generated from the standards, and the concentration of strontium in the sample is determined by comparing its emission intensity to the calibration curve.

## Qualitative Test for Barium Ion: Flame Test

A simple and rapid test to confirm the presence of barium.

## Protocol:

- Sample Preparation: Place a small amount of the Barium Chloride powder on a clean, inert wire loop (e.g., platinum or nichrome) that has been cleaned with concentrated hydrochloric acid.
- Flame Introduction: Introduce the wire loop into the edge of a hot, non-luminous Bunsen burner flame.
- Observation: A characteristic apple-green color in the flame indicates the presence of barium ions.<sup>[2]</sup>

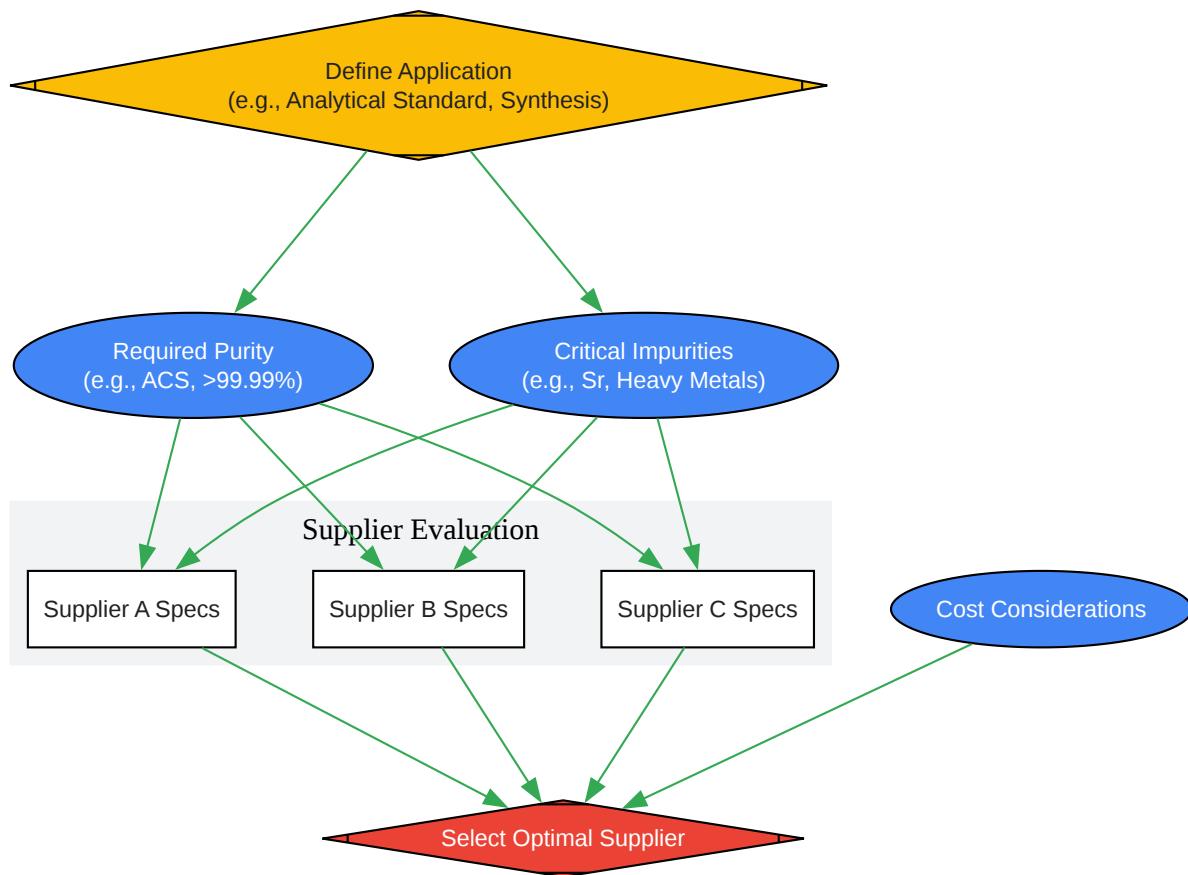
## Visualizing Experimental and Logical Workflows

To further clarify the processes involved in the comparative analysis of Barium Chloride, the following diagrams have been generated using Graphviz.



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*Workflow for Barium Chloride Purity Analysis by EDTA Titration.*



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*Logical Flow for Selecting a Barium Chloride Supplier.*

## Conclusion

The selection of a Barium Chloride supplier should be guided by the specific requirements of the intended application. For general laboratory use and qualitative analysis, an ACS reagent grade from a reputable supplier may be sufficient. However, for sensitive applications such as trace metal analysis, the synthesis of high-purity materials for electronics, or in pharmaceutical development, a high-purity grade with a detailed Certificate of Analysis specifying trace metal impurities is essential. Researchers are encouraged to request lot-specific analysis to ensure the material meets their stringent requirements. The experimental protocols provided herein offer a framework for in-house quality control and verification.

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## References

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